

7-Bromohept-1-yne molecular weight and formula

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Compound of Interest

Compound Name: 7-Bromohept-1-yne

Cat. No.: B2833557

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Core Molecular Data

The molecular formula and molecular weight are foundational data points for any chemical compound, essential for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. The accepted values for **7-Bromohept-1-yne** are presented below.

Property	Value
Molecular Formula	C ₇ H ₁₁ Br ^[1] ^[2] ^[3]
Molecular Weight	175.07 g/mol ^[1] ^[2] ^[3] ^[4]

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References

- 1. 7-Bromohept-1-yne [myskinrecipes.com]
- 2. 7-Bromohept-1-yne | C₇H₁₁Br | CID 13267101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]

- 4. 7-Bromohept-1-yne | 81216-14-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [7-Bromohept-1-yne molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2833557#7-bromohept-1-yne-molecular-weight-and-formula]

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